

how to handle and store 2-Amino-N-isopropylacetamide safely

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Compound of Interest

Compound Name: 2-Amino-N-isopropylacetamide

Cat. No.: B117494

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Technical Support Center: 2-Amino-N-isopropylacetamide

This guide provides essential safety information, handling protocols, and storage requirements for **2-Amino-N-isopropylacetamide** and its hydrochloride salt. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Amino-N-isopropylacetamide**?

A1: **2-Amino-N-isopropylacetamide** is considered hazardous. The primary hazards include:

- Skin irritation[1]
- Serious eye irritation[1]
- May cause respiratory irritation[1][2]
- Some sources also indicate it can be toxic if swallowed, in contact with skin, or if inhaled, and may cause severe skin burns and eye damage.[2]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: Appropriate PPE is crucial to ensure safety. Always wear:

- Protective gloves: Inspect gloves prior to use and use proper removal techniques.[1][2]
- Eye/face protection: Tightly fitting safety goggles or a face shield (8-inch minimum) are recommended.[1][2]
- Protective clothing: Wear suitable protective clothing to prevent skin contact.[1]
- Respiratory protection: If ventilation is inadequate or if you are handling fine powders that may become airborne, use a NIOSH (US) or EN 166 (EU) approved respirator.[2]

Q3: What are the proper storage conditions for **2-Amino-N-isopropylacetamide**?

A3: Store the compound in a tightly-closed container in a cool, dry, and well-ventilated area.[1][3] Keep it away from incompatible substances and sources of ignition.[1][2] For long-term storage, a cool, dry place is recommended.[1] Some suppliers suggest storing it under an inert atmosphere at room temperature.[4][5]

Q4: What should I do in case of accidental exposure?

A4: Immediate action is necessary in case of exposure:

- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[1]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
- If inhaled: Remove to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[1]
- If swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Immediately call a POISON CENTER or doctor/physician.[2]

Q5: How should I dispose of **2-Amino-N-isopropylacetamide** waste?

A5: Dispose of contents and container to an approved waste disposal plant.[\[1\]](#) Consult local, state, and federal regulations for proper disposal procedures. Do not let the product enter drains.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Caking or clumping of the solid material	Improper storage (exposure to moisture)	Ensure the container is tightly sealed and stored in a cool, dry place. [1] If caking is minor, the product may still be usable, but re-testing for purity is recommended.
Irritation to skin or respiratory tract during handling	Inadequate PPE or ventilation	Always handle the compound in a well-ventilated area or under a chemical fume hood. [1] [6] Ensure you are wearing the correct PPE, including gloves, eye protection, and respiratory protection if necessary. [1] [2]
Spill of the compound	Accidental mishandling	For minor spills, prevent further leakage if safe to do so. Vacuum, sweep up, or absorb with an inert material and place it into a suitable disposal container. [1] For major spills, evacuate the area and follow emergency procedures.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C5H12N2O	[7] [8]
Molecular Weight	116.16 g/mol	[8]
Molecular Formula (Hydrochloride Salt)	C5H13ClN2O	[3]
Molecular Weight (Hydrochloride Salt)	152.62 g/mol	[3]
Appearance	White to off-white solid	[3]
Storage Temperature	Room temperature, keep dry and cool	[3]

Note: Occupational exposure limits (OSHA PEL, NIOSH REL, ACGIH TLV) are not available for this compound.[\[1\]](#)

Experimental Protocols

General Protocol for Handling Solid 2-Amino-N-isopropylacetamide

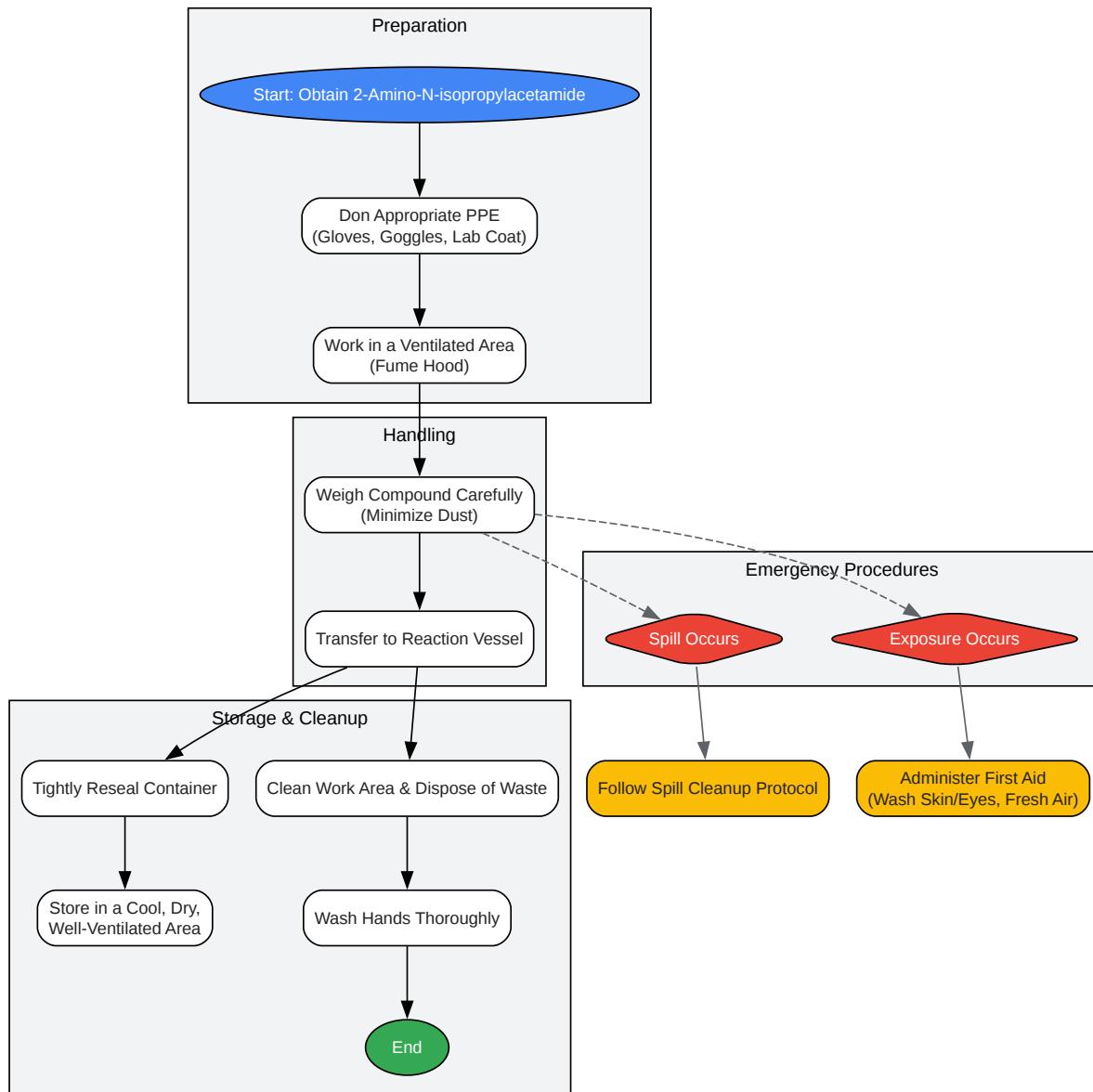
This protocol outlines the general steps for safely handling **2-Amino-N-isopropylacetamide** powder in a laboratory setting.

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Work in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)
 - Don the appropriate PPE: lab coat, safety goggles, and chemical-resistant gloves.[\[1\]](#)[\[2\]](#)
 - Have an eyewash station and safety shower readily accessible.[\[1\]](#)
- Weighing and Dispensing:

- Before opening, allow the container to reach room temperature to prevent moisture condensation.
- Carefully open the container, avoiding the creation of dust.
- Use a clean spatula to dispense the required amount of the compound onto a weigh boat or into a suitable container.
- Minimize the generation of dust during transfer.[\[1\]](#)
- Tightly reseal the container immediately after use.[\[1\]](#)

- Post-Handling:
 - Clean any residual powder from the work surface using a damp cloth or by gentle vacuuming.
 - Dispose of any contaminated materials (e.g., weigh boats, gloves) in a designated chemical waste container according to institutional and local regulations.[\[1\]](#)
 - Wash hands thoroughly with soap and water after handling is complete.[\[1\]](#)

Visualizations

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Caption: Workflow for the safe handling and storage of **2-Amino-N-isopropylacetamide**.

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